An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Oenanthotoxin

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Compound of Interest

Compound Name:	*Oenanthotoxin*
CAS No.:	*20311-78-8*
Cat. No.:	*B15725269*

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Abstract

Oenanthotoxin (OETX) is a potent polyacetylenic neurotoxin produced by plants of the Oenanthe genus, most notably hemlock water-dropwort (Oenanthe crocata). This guide provides a comprehensive overview of the chemical structure, stereochemistry, and biological activity of **oenanthotoxin**, with a focus on its interaction with the GABAa receptor. Detailed summaries of its toxicological and cytotoxic properties are presented, along with generalized experimental protocols for its isolation, synthesis, and biological evaluation. This document is intended to serve as a technical resource for researchers in the fields of natural products chemistry, toxicology, and neuropharmacology.

Chemical Structure and Stereochemistry

Oenanthotoxin is a C17 polyacetylene characterized by a conjugated system of double and triple bonds, with two hydroxyl groups. Its systematic IUPAC name is (2E,8E,10E,14R)-heptadeca-2,8,10-triene-4,6-diyne-1,14-diol.[1] The molecule possesses a single chiral center at the C-14 position, with the naturally occurring enantiomer having the (R)-configuration.[1]

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The key structural features of **oenanthotoxin** include a terminal primary alcohol at C-1, a secondary alcohol at C-14, and a conjugated system comprising three (E)-configured double bonds and two triple bonds. This extended π-system is responsible for its characteristic UV absorption spectrum.

Table 1: Chemical Identifiers for **Oenanthotoxin**

Identifier	Value
IUPAC Name	(2E,8E,10E,14R)-heptadeca-2,8,10-triene-4,6-diyne-1,14-diol
Molecular Formula	$C_{17}H_{22}O_2$
Molecular Weight	258.36 g/mol
CAS Number	20311-78-8
InChI	InChI=1S/C17H22O2/c1-2-14(19)12-8-6-4-3-5-7-9-10-11-13-15-16-17-18/h4,6,8,10-11,13-14,17-19H,2,12,15-16H2,1H3/b6-4+,10-8+,13-11+/t14-/m1/s1
InChIKey	UPXPHJXYZGEBCW-SRFVWEJJSA-N
SMILES	CCC--INVALID-LINK--C/C=C/C=C/C#CC#C/C=C/CO

Spectroscopic Data

Detailed assigned ^{1}H and ^{13}C NMR data for **oenanthotoxin** are not readily available in the reviewed literature. However, various studies have utilized NMR, IR, and mass spectrometry to confirm the structure of both isolated and synthetic **oenanthotoxin**.

Table 2: Spectroscopic Data for **Oenanthotoxin**

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Spectroscopic Technique	Data
^{1}H NMR	Data with specific chemical shift assignments are not readily available in the reviewed literature.
^{13}C NMR	Data with specific chemical shift assignments are not readily available in the reviewed literature.
IR Spectroscopy	The presence of hydroxyl (-OH) and alkyne (-C≡C-) groups has been confirmed by IR spectroscopy, though specific absorption bands are not consistently reported.
Mass Spectrometry	ESI-MS/MS analysis reveals characteristic fragmentation patterns, including the loss of water from the molecular ion.
UV-Vis Spectroscopy	λmax at 213, 252, 267, 281, 296, 315.5, and 337.5 nm.

Biological Activity and Mechanism of Action

Oenanthotoxin is a potent neurotoxin that acts as a noncompetitive antagonist of the γ-aminobutyric acid type A (GABAa) receptor.[1] The GABAa receptor is a ligand-gated ion channel that mediates the majority of fast inhibitory neurotransmission in the central nervous system. Upon binding of GABA, the receptor's chloride channel opens, leading to an influx of chloride ions and hyperpolarization of the neuronal membrane, thus reducing neuronal excitability.

Oenanthotoxin is believed to bind to a site within the picrotoxin binding pocket of the GABAa receptor channel pore. This binding allosterically modulates the receptor, preventing the channel from opening even when GABA is bound. The blockade of the chloride channel leads to a state of hyperexcitability in the central nervous system, resulting in symptoms such as convulsions, seizures, and ultimately, respiratory paralysis.

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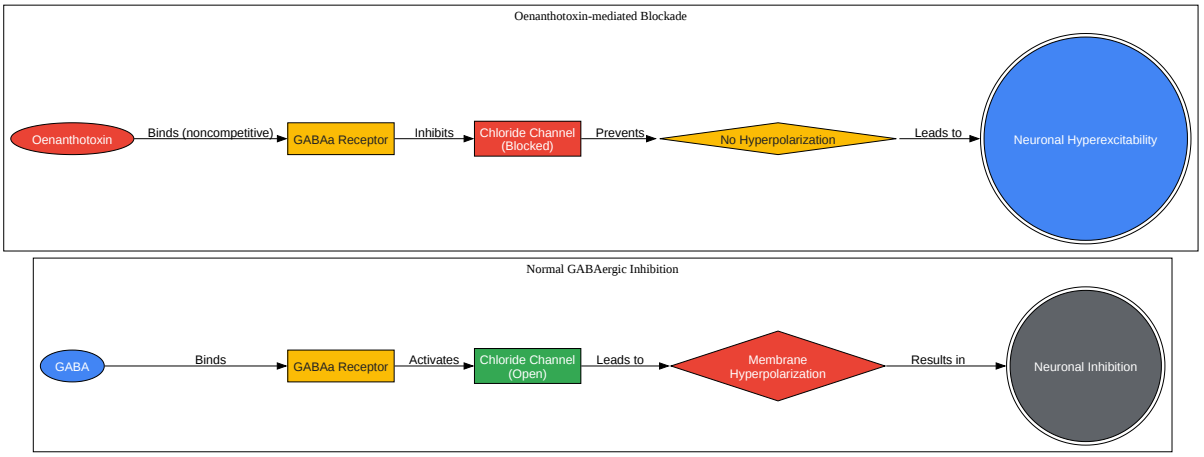

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GABAa Receptor Signaling Pathway and **Oenanthotoxin**'s Mechanism of Action.

Quantitative Data

The following tables summarize the available quantitative data on the toxicity and biological activity of **oenanthotoxin**.

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Table 3: Toxicological Data for **Oenanthotoxin**

Parameter	Species	Route of Administration	Value
LD_{50}	Mouse	Not specified	0.58 mg/kg
LD_{50}	Rat	Not specified	< 3 mg/kg

Table 4: In Vitro Biological Activity of **Oenanthotoxin**

Parameter	Assay	Cell Line/System	Value
IC_{50}	Inhibition of miniature inhibitory postsynaptic currents (mIPSCs)	Rat hippocampal neurons	~0.35 µM
EC_{50}	Cytotoxicity (Sulforhodamine B assay)	A2780 (human ovarian cancer)	3.8 µM

Experimental Protocols

The following sections provide generalized protocols for the isolation, synthesis, and biological evaluation of **oenanthotoxin**. These are intended as a guide and may require optimization for specific laboratory conditions.

Isolation from Oenanthe crocata

A general procedure for the isolation of **oenanthotoxin** from the tubers of Oenanthe crocata involves solvent extraction followed by chromatographic purification.

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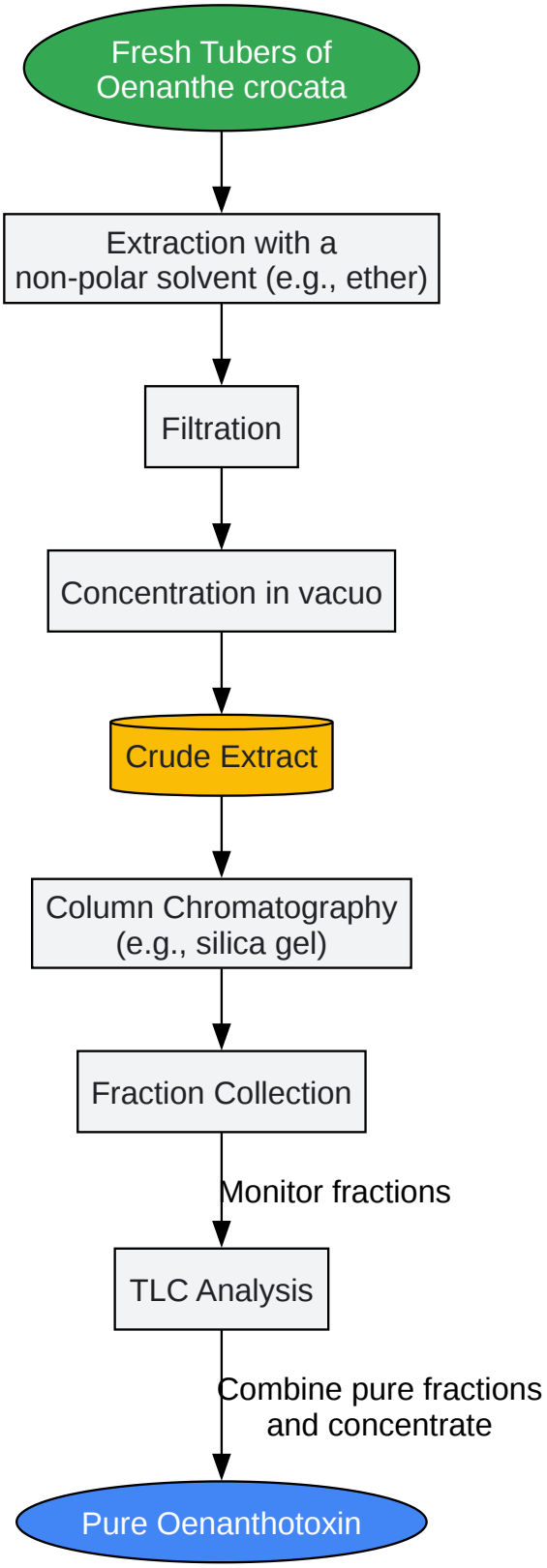

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General Workflow for the Isolation of **Oenanthotoxin**.

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Procedure:

- Extraction: Freshly harvested and cleaned tubers of Oenanthe crocata are macerated and extracted with a suitable organic solvent such as diethyl ether or a mixture of hexane and ethyl acetate.
- Concentration: The resulting extract is filtered and concentrated under reduced pressure to yield a crude oily residue.
- Chromatographic Purification: The crude extract is subjected to column chromatography on silica gel. The column is typically eluted with a gradient of non-polar to polar solvents (e.g., hexane to ethyl acetate).
- Fraction Analysis: Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **oenanthotoxin**.
- Final Purification: Fractions containing pure **oenanthotoxin** are combined and the solvent is evaporated to yield the purified compound. Further purification can be achieved by recrystallization.

Note: **Oenanthotoxin** is unstable and sensitive to light and air, so all procedures should be carried out with minimal exposure to these elements.

Chemoenzymatic Synthesis of (14R)-Oenanthotoxin

The asymmetric synthesis of the naturally occurring (14R)-enantiomer of **oenanthotoxin** has been reported. A key step in this synthesis is the enzymatic resolution of a racemic precursor.

Key Synthetic Steps:

- Synthesis of a racemic precursor alcohol: This typically involves standard organic synthesis methods to construct the carbon skeleton of **oenanthotoxin** with a racemic secondary alcohol at the C-14 position.
- Enzymatic Resolution: The racemic alcohol is subjected to enzymatic acylation using an immobilized lipase, such as Novozym 435, in the presence of an acyl donor (e.g., vinyl

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acetate). The enzyme selectively acylates one enantiomer, allowing for the separation of the acylated and unreacted enantiomers.

- Hydrolysis: The separated acylated enantiomer is then hydrolyzed to afford the desired enantiomerically pure (14R)-**oenanthotoxin**.

Cytotoxicity Assay (Sulforhodamine B Assay)

The Sulforhodamine B (SRB) assay is a colorimetric method used to determine cell viability by measuring the total protein content of cultured cells.

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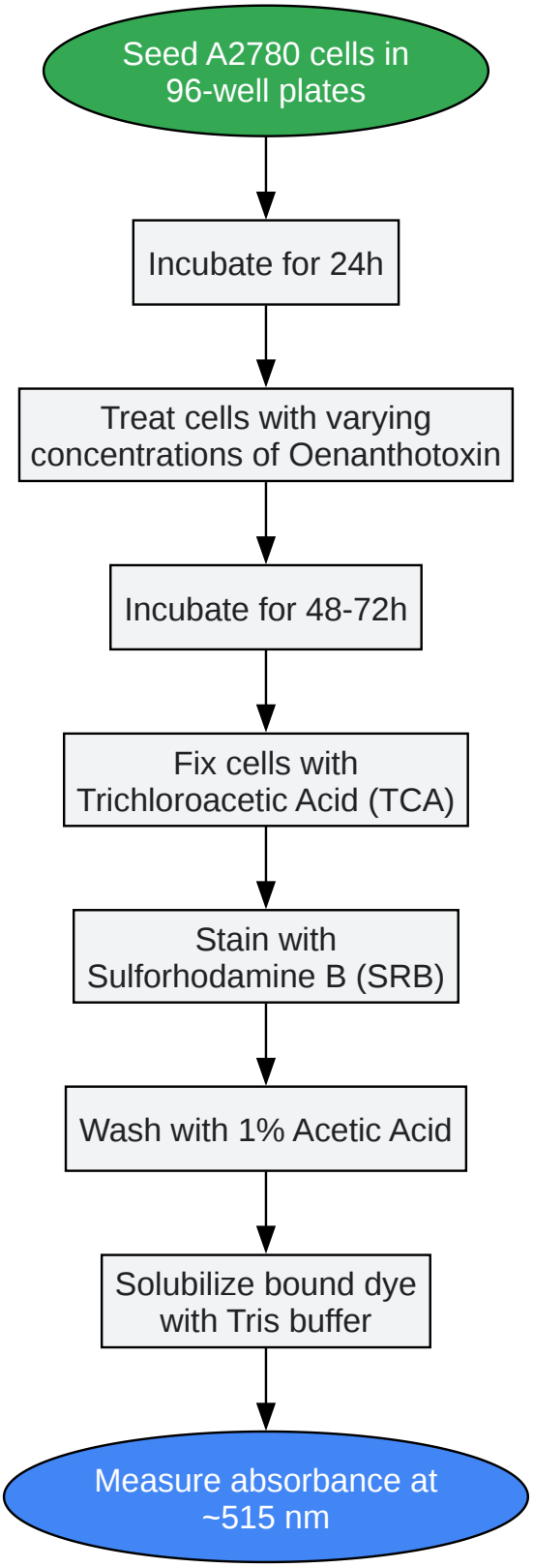

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Workflow for the Sulforhodamine B (SRB) Cytotoxicity Assay.

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Procedure:

- Cell Seeding: A2780 human ovarian cancer cells are seeded into 96-well plates at an appropriate density and allowed to adhere overnight.
- Compound Treatment: The cells are treated with a serial dilution of **oenanthotoxin** in culture medium and incubated for a period of 48 to 72 hours.
- Cell Fixation: The culture medium is removed, and the cells are fixed with cold trichloroacetic acid (TCA).
- Staining: The fixed cells are washed and then stained with Sulforhodamine B solution.
- Washing: Unbound dye is removed by washing with 1% acetic acid.
- Solubilization: The protein-bound dye is solubilized with a Tris-based solution.
- Absorbance Reading: The absorbance is measured at approximately 515 nm using a microplate reader. The results are used to calculate the EC_{50} value.

Electrophysiological Assay (Patch-Clamp)

Whole-cell patch-clamp electrophysiology can be used to study the effects of **oenanthotoxin** on GABAa receptor function in cultured neurons.

Procedure:

- Cell Preparation: Primary hippocampal neurons are cultured on coverslips.
- Patch-Clamp Recording: A glass micropipette filled with an appropriate internal solution is used to form a high-resistance seal with the membrane of a neuron. The membrane patch is then ruptured to achieve the whole-cell configuration.
- GABA Application: GABA is applied to the cell to elicit an inward chloride current through the GABAa receptors.
- **Oenanthotoxin** Application: **Oenanthotoxin** is applied to the bath solution, and the effect on the GABA-evoked current is recorded.

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- Data Analysis: The reduction in the amplitude of the GABA-evoked current in the presence of **oenanthotoxin** is measured to determine the IC_{50} value.

Conclusion

Oenanthotoxin is a structurally complex and biologically potent neurotoxin. Its well-defined stereochemistry and its specific interaction with the GABAa receptor make it a valuable tool for studying the function of this important neurotransmitter receptor. The information provided in this guide, including its chemical properties, quantitative biological data, and generalized experimental protocols, serves as a foundational resource for researchers interested in further exploring the chemistry and pharmacology of this fascinating natural product. Further research is warranted to fully elucidate its spectroscopic properties and to develop more detailed and optimized experimental procedures.

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References

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